

WAM2layers for Climate Change Studies: A Technical Guide

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Compound of Interest

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Audience: Researchers, Scientists, and Climate Analysts

This technical guide provides an in-depth overview of the Water Accounting Model - 2 layers (**WAM2layers**), a powerful Eulerian moisture tracking model used to investigate the atmospheric branch of the hydrological cycle. In the context of climate change, **WAM2layers** is an essential tool for understanding how alterations in atmospheric dynamics and land use impact precipitation patterns, drought, and extreme weather events by tracing moisture from its evaporative source to its precipitation sink.^{[1][2][3]}

Core Principles of WAM2layers

WAM2layers is an offline, Eulerian atmospheric moisture tracking model that solves a prognostic equation for "tagged" moisture within gridded atmospheric datasets, such as reanalysis data (e.g., ERA5) or climate model outputs.^{[1][2]} The fundamental goal is to account for all water entering and leaving a defined atmospheric column over a grid cell.

The model operates in two primary modes:

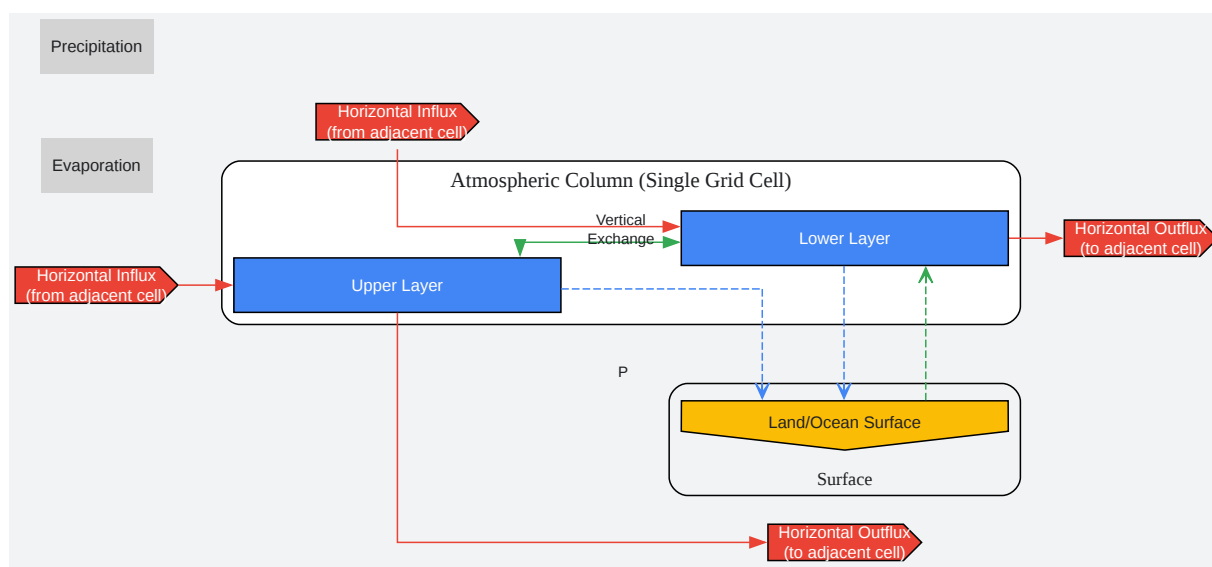
- **Backward Tracking:** Identifies the evaporative sources of precipitation that falls in a specific target region (the "tagging region").^{[1][4][5]} This is crucial for answering questions like, "Where did the moisture for this extreme rainfall event come from?"
- **Forward Tracking:** Determines where evaporated or transpired moisture from a specific source region ultimately precipitates.^{[1][4][5]} This helps in assessing the downwind impacts

of land-use changes, such as deforestation or irrigation projects.

The "2layers" in its name refers to the model's vertical structure, which divides the atmospheric column into an upper and a lower layer to better account for vertical wind shear, a significant improvement over single-layer models.[4] This structure is based on the principle of moisture conservation, balancing all fluxes—horizontal transport by wind, surface evaporation, precipitation, and the exchange between the two layers.[6]

Conceptual Model of WAM2layers

The diagram below illustrates the core logic of the **WAM2layers** model for a single grid cell. It shows the division of the atmosphere into two layers and the various moisture fluxes that the model accounts for. Horizontal fluxes represent moisture transported by wind between adjacent grid cells, while vertical fluxes include evaporation from the surface into the lower layer, precipitation, and the exchange of moisture between the layers.



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Conceptual diagram of the **WAM2**layers two-layer atmospheric moisture balance.

Experimental Protocols & Methodology

Conducting a climate study with **WAM2**layers involves a systematic workflow, from data acquisition to the final analysis of moisture transport patterns.

Data Input Requirements

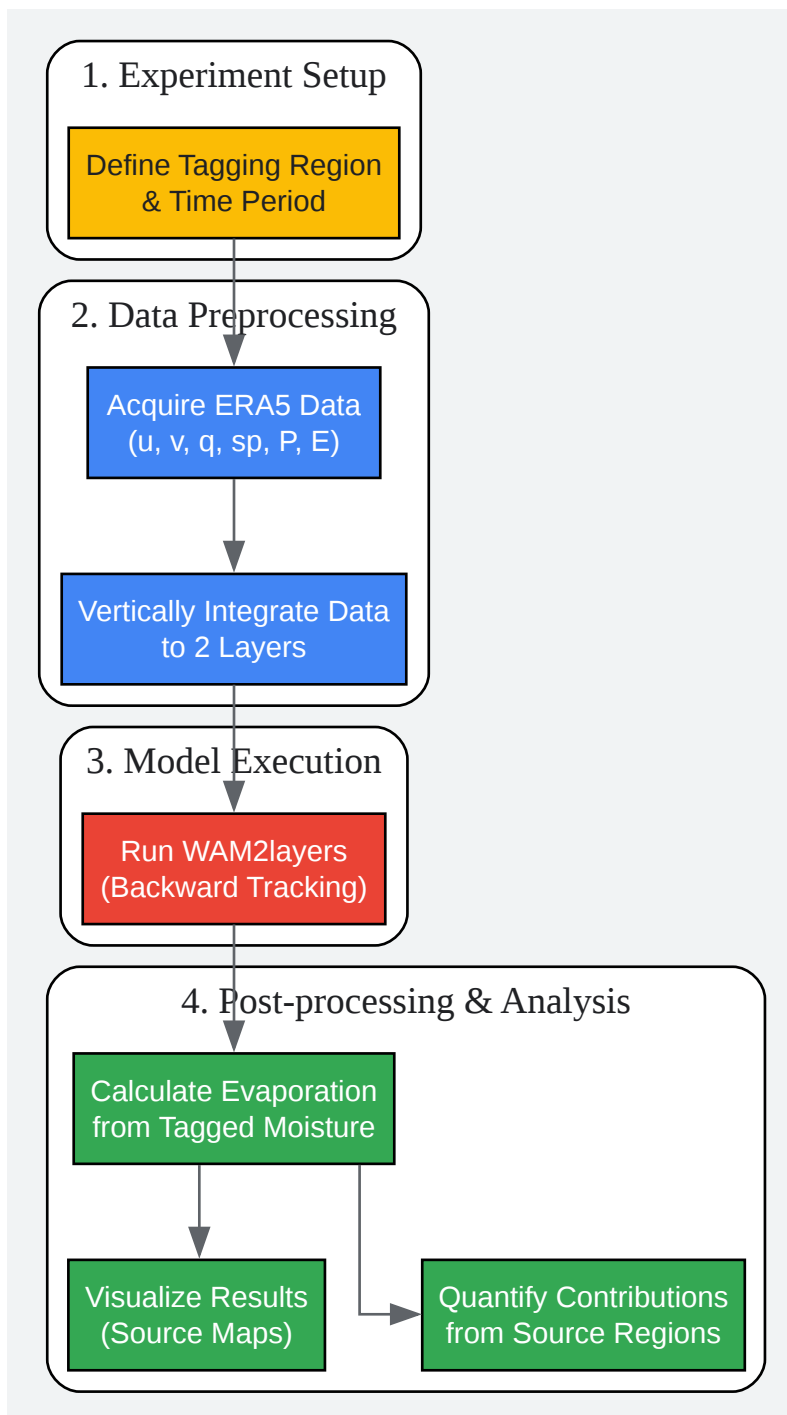
The model requires gridded atmospheric data, typically from reanalysis products like ERA5, which provide a comprehensive, physically consistent picture of the global atmosphere. The necessary input variables are summarized in the table below.

| Parameter | Variable Name (Typical) | Temporal Resolution | Description |
|--|----------------------------|---------------------------|--|
| Specific Humidity | q | 6-hourly | Mass of water vapor per unit mass of moist air at various pressure levels. |
| Zonal Wind | u | 6-hourly | East-west component of wind velocity at various pressure levels. |
| Meridional Wind | v | 6-hourly | North-south component of wind velocity at various pressure levels. |
| Surface Pressure | sp | 6-hourly | Atmospheric pressure at the surface of the grid cell. |
| Precipitation | tp | 3-hourly (accumulated) | Total precipitation (rain and snow) falling on the surface. |
| Evaporation | e | 3-hourly (accumulated) | Total moisture evaporated from the surface into the atmosphere. |
| Vertically Integrated Moisture Flux | viwvd | 6-hourly | Total water vapor transport integrated over the atmospheric column. |

Experimental Workflow

The following diagram outlines the logical workflow for a typical backward tracking experiment designed to identify the moisture sources for a specific region and time period (e.g., an extreme

precipitation event).



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Typical experimental workflow for a **WAM2layers** backward tracking study.

Methodological Steps:

- **Define Scope:** The researcher first defines the target region (tagging region) and the time period of interest for the analysis.
- **Data Acquisition:** Relevant atmospheric variables are downloaded from a reanalysis dataset like ERA5.
- **Preprocessing:** The 3D atmospheric data (e.g., specific humidity and wind on multiple pressure levels) are vertically integrated into the two layers of the model. This is a critical step that prepares the input data for the core tracking algorithm.
- **Model Execution:** **WAM2layers** is run. In a backward experiment, the model calculates how much of the precipitation in the tagging region can be attributed to moisture present in each grid cell of the domain at previous time steps.
- **Post-processing:** The model output, which represents tracked moisture, is used to calculate the originating evaporation. This step connects the atmospheric moisture back to its surface source.
- **Analysis and Visualization:** The results are analyzed to create maps showing the spatial distribution of moisture sources and to quantify the percentage contribution from different geographical areas.

Quantitative Data Presentation: A Case Study

WAM2layers enables the precise quantification of moisture sources. The results of these analyses are often summarized to compare the influence of different regions. The table below, adapted from a study on precipitation over the Tibetan Plateau, demonstrates how **WAM2layers** results can be presented.

Table 1: Annual Mean Moisture Source Contributions for Precipitation over the Tibetan Plateau (TP)

| Target Region | Source Region | Contribution (%) - Observation Data | Contribution (%) - ERA-Suite Data |
|-----------------------|----------------------|--|--------------------------------------|
| Northern TP (NTP) | Northwest (NW) of TP | 38.9% | 42.6% |
| Southeast (SE) of TP | 17.9% | 16.3% | |
| Tibetan Plateau (TP) | 26.1% | 29.6% | |
| Local (NTP) Recycling | 12.9% | 16.6% | |
| Southern TP (STP) | Northwest (NW) of TP | 16.9% | 18.3% |
| Southeast (SE) of TP | 54.2% | 54.2% | |
| Tibetan Plateau (TP) | 16.2% | 13.9% | |
| Local (STP) Recycling | 11.9% | 9.8% | |

Source: Adapted from
"Moisture Source
Changes Contributed
to Different
Precipitation Changes
over the Northern and
Southern Tibetan
Plateau," Journal of
Climate, 2019.[7]

This table clearly shows that for the Northern Tibetan Plateau, the dominant moisture source is the region to the northwest, influenced by the westerlies.[7] In contrast, the Southern Tibetan Plateau receives the majority of its moisture from the southeast, associated with monsoon systems.[7] Such quantitative insights are vital for predicting how changes in these large-scale circulation patterns due to climate change will affect water resources in this critical region.

Conclusion and Climate Change Applications

WAM2layers is a critical tool for hydrometeorological and climate change research. Its ability to quantitatively link precipitation to its evaporative sources provides invaluable insights into the workings of the climate system.[1][8] Key applications in climate change studies include:

- Understanding Extreme Events: Tracing the moisture sources of atmospheric rivers and extreme rainfall events to determine how warming oceans or land surfaces may be intensifying them.[9]
- Assessing Land-Use Change Impacts: Quantifying how deforestation in one region (e.g., the Amazon) might reduce rainfall in a downwind agricultural area through reduced moisture recycling.[10]
- Analyzing Drought: Investigating whether droughts are caused by a lack of local evaporation or a shift in long-range moisture transport patterns.
- Improving Climate Models: Providing a method to validate the representation of the atmospheric water cycle in global and regional climate models.[9]

As climate change continues to alter the global hydrological cycle, tools like **WAM2layers** will become increasingly essential for researchers and scientists to diagnose the causes of regional climate shifts and predict future changes in water availability.

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